

Application of Debutyldronedarone D7 in Drug Metabolism Studies

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Compound of Interest

Compound Name: Debutyldronedarone D7

Cat. No.: B1150019

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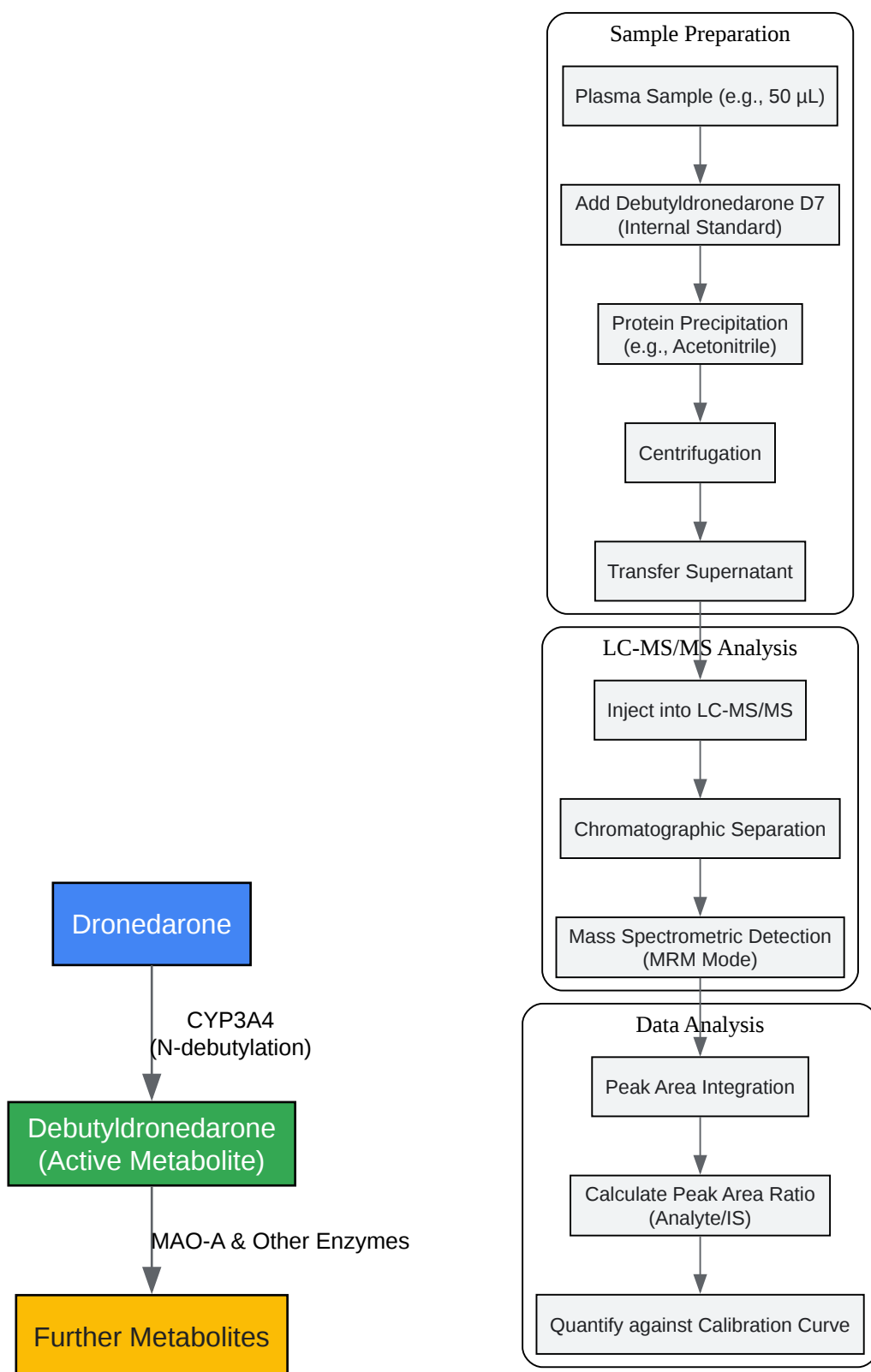
For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **Debutyldronedarone D7** in drug metabolism and pharmacokinetic (DMPK) studies. Debutyldronedarone is the primary and pharmacologically active metabolite of Dronedarone, an antiarrhythmic agent. The deuterated form, **Debutyldronedarone D7**, serves as an ideal internal standard for quantitative bioanalysis using liquid chromatography-tandem mass spectrometry (LC-MS/MS). Its use ensures high accuracy and precision in the determination of Debutyldronedarone levels in biological matrices.

Overview of Dronedarone Metabolism

Dronedarone undergoes extensive metabolism in the liver, primarily mediated by the cytochrome P450 enzyme CYP3A4. The major metabolic pathway is N-debutylation, which leads to the formation of Debutyldronedarone (DBD).^{[1][2]} This active metabolite is subsequently metabolized, in part by monoamine oxidase (MAO-A). Understanding this metabolic pathway is crucial for interpreting pharmacokinetic data and assessing potential drug-drug interactions.

Metabolic Pathway of Dronedarone



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References

- 1. Determination of Dronedarone and Debutyldronedarone in Human Plasma by HPLC-UV [mdpi.com]
- 2. Determination of Dronedarone and Debutyldronedarone in Human Plasma by HPLC-UV - PMC [pmc.ncbi.nlm.nih.gov]
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Phone: (601) 213-4426

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